Technical Guide: Methallyl Iodide (3-iodo-2-methylpropene)

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Compound of Interest	
Compound Name:	*Methallyl iodide*
CAS No.:	*3756-30-7*
Cat. No.:	*B3051984*

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Physicochemical Characterization, Synthesis, and Application in Drug Development[1]

Executive Summary

Methallyl iodide (3-iodo-2-methylpropene; CAS: 3756-30-7) is a high-value alkylating agent used to introduce the isobutenyl moiety into organic scaffolds. Unlike its chloride counterpart, the iodide exhibits superior leaving group ability (

), significantly accelerating nucleophilic substitution rates in the synthesis of sterically congested drug intermediates.

However, this enhanced reactivity comes with a trade-off: thermal and photochemical instability. This guide addresses the critical physicochemical properties—specifically the density and boiling point anomalies—and provides a self-validating protocol for its synthesis and handling.

Physicochemical Profile

Accurate physical constants are vital for process scaling and purity verification. Note that while density is a reliable quality attribute, the atmospheric boiling point is often theoretical due to

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decomposition at high temperatures.

Table 1: Physicochemical Constants

Property	Value	Experimental Context
Density ( )	1.693 g/mL	Measured at 20 °C. High density allows for easy phase separation from aqueous layers (bottom layer).
Boiling Point (Atm)	~109–110 °C	Theoretical/Extrapolated. Distillation at 1 atm is NOT recommended due to rapid iodine liberation (pinking).
Boiling Point (Vac)	~45–50 °C	Estimated at 20–30 mmHg. Preferred distillation range.
Refractive Index ( )	1.483–1.485	Useful for quick purity checks (estimate).
Appearance	Colorless to Pale Pink	Turns brown/violet upon storage (liberation of).
Solubility	Immiscible	Water (Hydrophobic). Soluble in Acetone, DCM, Ether.

> *Senior Scientist Insight: Do not rely on the atmospheric boiling point for purification.* ***Methallyl iodide*** *is prone to "pinking" (decomposition) above 60°C. Always distill under reduced pressure (vacuum) and verify purity via Density or NMR, not just boiling range.*

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Synthesis & Purification Workflow

The industry-standard synthesis utilizes the Finkelstein Reaction, exploiting the solubility difference between Sodium Iodide (NaI) and Sodium Chloride (NaCl) in dry acetone.

Mechanism & Logic

The reaction proceeds via an

mechanism.[2][3] Although the methallyl position is allylic, the steric bulk of the methyl group makes the superior leaving group of the iodide essential for subsequent coupling reactions.

Reaction:

Graphviz Diagram: Synthesis Workflow

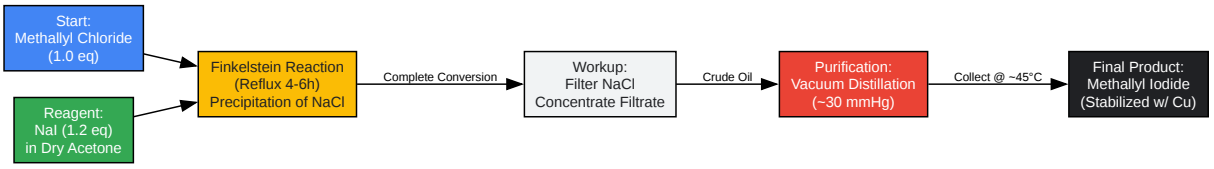

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Figure 1: Step-by-step workflow for the conversion of Methallyl Chloride to **Methallyl Iodide** via Halogen Exchange.

Experimental Protocols

Protocol A: Synthesis via Finkelstein Reaction

Safety: Work in a fume hood. Alkyl iodides are potential alkylating agents and lachrymators.

- Setup: Equip a 500 mL 3-neck round-bottom flask with a magnetic stir bar, reflux condenser, and

  inlet.

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- Solvent Prep: Dissolve Sodium Iodide (NaI) (1.2 equivalents) in Dry Acetone (5 mL per gram of NaI). Note: NaI is soluble in acetone; NaCl is not.
- Addition: Add Methallyl Chloride (1.0 equivalent) dropwise to the stirring NaI solution.
- Reaction: Heat to gentle reflux (approx. 56 °C) for 4–6 hours. A white precipitate (NaCl) will form immediately and thicken over time.
- Monitoring: Monitor via TLC or GC. (Methallyl chloride is volatile; ensure sampling does not evaporate the starting material before analysis).
- Workup:
  - Cool the mixture to Room Temperature (RT).
  - Filter off the solid NaCl precipitate using a sintered glass funnel.
  - Wash the filter cake with a small amount of cold acetone.
  - Concentrate the filtrate via Rotary Evaporator (bath < 30 °C) to remove acetone. Do not overheat.

Protocol B: Purification and Stabilization (Crucial)

- Wash: Dissolve the residue in Diethyl Ether or Pentane. Wash with 10%

  (Sodium Thiosulfate) to remove any free iodine (yellow/brown color should disappear). Wash with water, then brine.
- Dry: Dry organic layer over anhydrous

  . Filter.
- Distillation: Distill the crude liquid under reduced pressure (water aspirator or vacuum pump).
  - Target: Collect the fraction boiling at ~45–50 °C (at ~30 mmHg).
- Stabilization: Immediately add Copper Turnings or Silver Wool to the receiving flask.

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- Why? Copper acts as a radical scavenger, reacting with free iodine (

) to form CuI, preventing the autocatalytic decomposition chain reaction.

Application in Drug Development

Methallyl iodide is primarily used to introduce the 2-methyl-2-propenyl group. This moiety serves two strategic purposes in Medicinal Chemistry:

- Steric Bulk: The methyl group at the C2 position adds steric hindrance compared to a standard allyl group, which can block metabolic hot-spots or lock a conformation.
- Cyclization Precursor: It is a key intermediate for intramolecular Heck reactions or Ring-Closing Metathesis (RCM) to form substituted cyclopentanes or heterocycles.

Graphviz Diagram: Methallylation Pathway

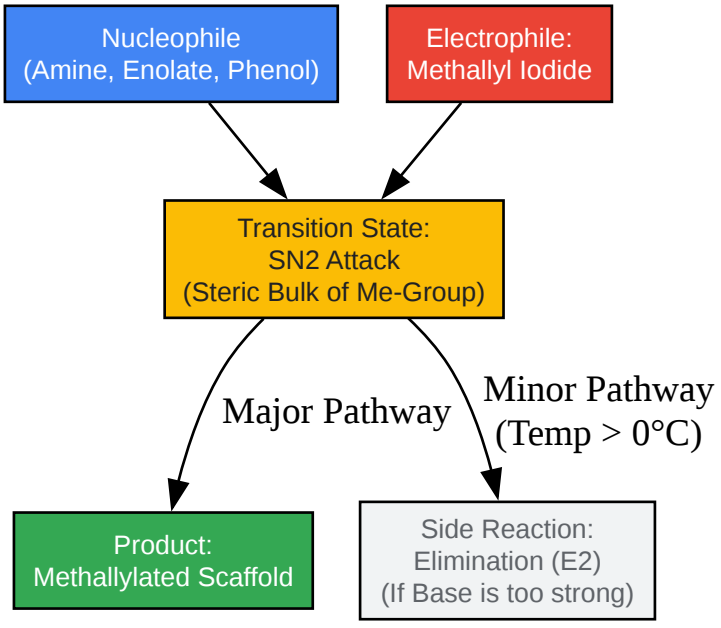

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Figure 2: Mechanistic pathway for methallylation. Note the competition between Substitution (SN2) and Elimination (E2) due to the beta-methyl hydrogens.

Storage and Handling

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- Temperature: Store at 2–8 °C (Refrigerated).
- Light: Amber glassware is mandatory. Light accelerates C-I bond homolysis.
- Stabilizer: Ensure Copper turnings are present in the storage vial.
- Re-purification: If the liquid turns dark brown/violet, wash with Sodium Thiosulfate solution and dry before use. Do not use "brown" iodide for sensitive transition-metal catalyzed couplings (e.g., Pd-catalyzed cross-coupling) as free

  poisons catalysts.

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